CCT129202: A Technical Guide to its Apoptosis Induction Pathway

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Compound of Interest

Compound Name:	*CCT129202*
CAS No.:	*942947-93-5*
Cat. No.:	*B1683943*

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Abstract

CCT129202 is a potent and selective small-molecule inhibitor of Aurora kinases, critical regulators of mitosis. Its mechanism of action culminates in the induction of apoptosis in a wide range of human cancer cell lines. This technical guide delineates the core molecular pathways activated by **CCT129202**, leading to programmed cell death. We present a comprehensive overview of its primary mechanism involving mitotic catastrophe, a secondary pathway involving the p53/p21/Rb axis, quantitative data on its inhibitory activities, detailed experimental protocols for key assays, and visual representations of the signaling cascades and experimental workflows.

Core Mechanism of Action: Aurora Kinase Inhibition

CCT129202 functions as an ATP-competitive inhibitor of Aurora kinases A, B, and C.[1] By binding to the ATP-binding pocket of these kinases, it prevents the phosphorylation of their downstream substrates, which are essential for proper mitotic progression.[2] The inhibition of Aurora A and B is particularly crucial for its anti-cancer effects.[1]

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- Inhibition of Aurora A: Leads to defects in centrosome maturation and separation, resulting in the formation of monopolar spindles.[3]

- Inhibition of Aurora B: Disrupts the alignment of chromosomes at the metaphase plate and prevents the proper functioning of the spindle assembly checkpoint. This also leads to a failure of cytokinesis.[2][3]

This dual inhibition disrupts the mitotic process, leading to a state known as mitotic catastrophe. Cells treated with **CCT129202** are unable to complete cell division correctly, resulting in the accumulation of cells with a DNA content of 4N or greater (polyploidy).[3] This aberrant mitotic state is a strong trigger for the intrinsic pathway of apoptosis.[3]

Quantitative Kinase Inhibition Data

The inhibitory activity of **CCT129202** against Aurora kinases and other selected kinases is summarized below.

Kinase	IC50 (μM)	Percent Inhibition @ 1μM	Reference
Aurora A	0.042	92%	[1]
Aurora B	0.198	60%	[1]
Aurora C	0.227	Not Reported	[1]
FGFR3	Not Reported	27%	[1]
GSK3β	Less Potent	Not Reported	[1]
PDGFRβ	Less Potent	Not Reported	[1]
CRAF	Not Active	Not Reported	[1]

The Induced Apoptosis Pathway

The primary mechanism of cell death induced by **CCT129202** is apoptosis, triggered by mitotic catastrophe. Evidence points towards the activation of the intrinsic (mitochondrial) apoptotic pathway.

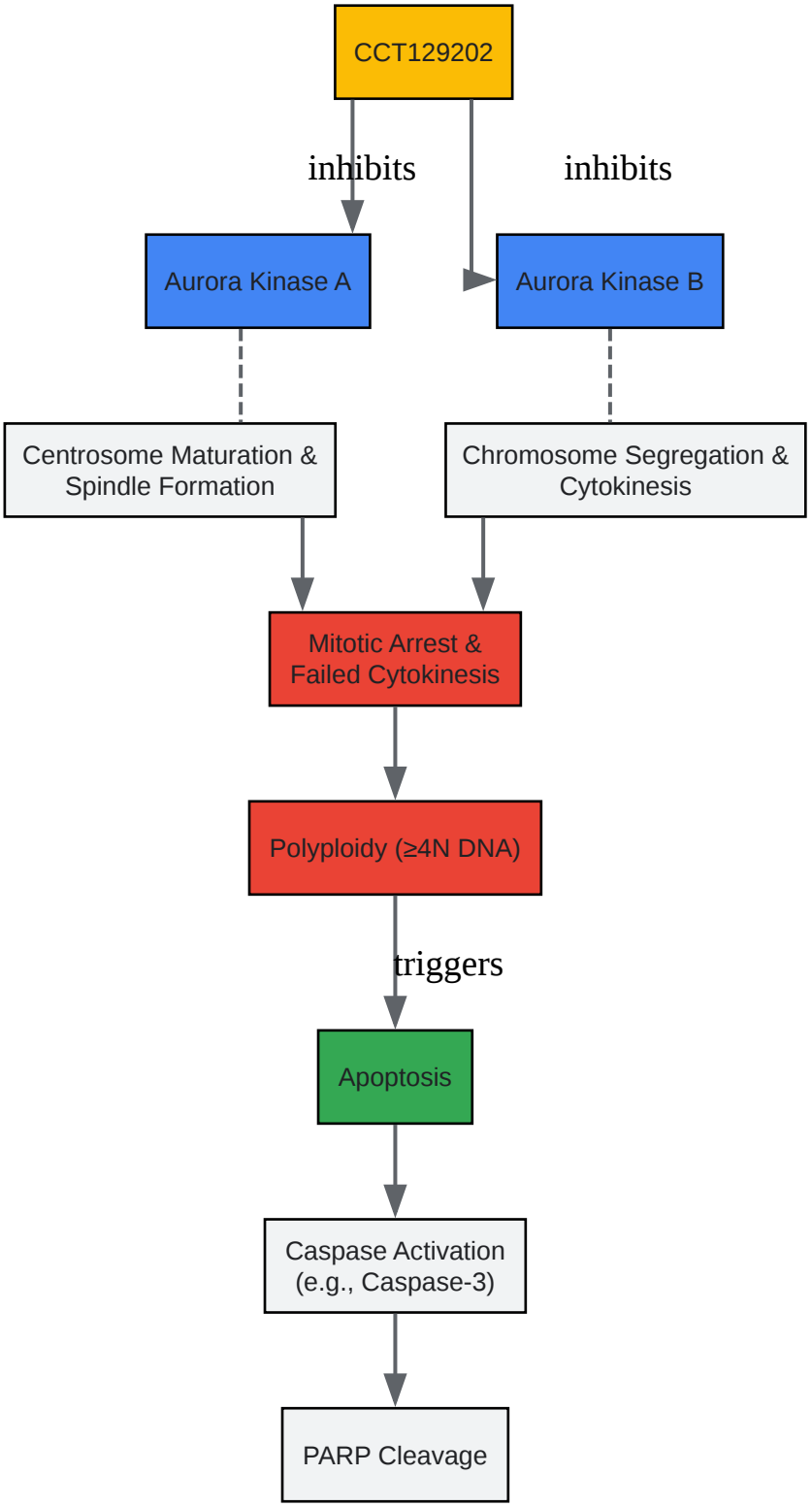
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Mitotic Catastrophe Leading to Apoptosis

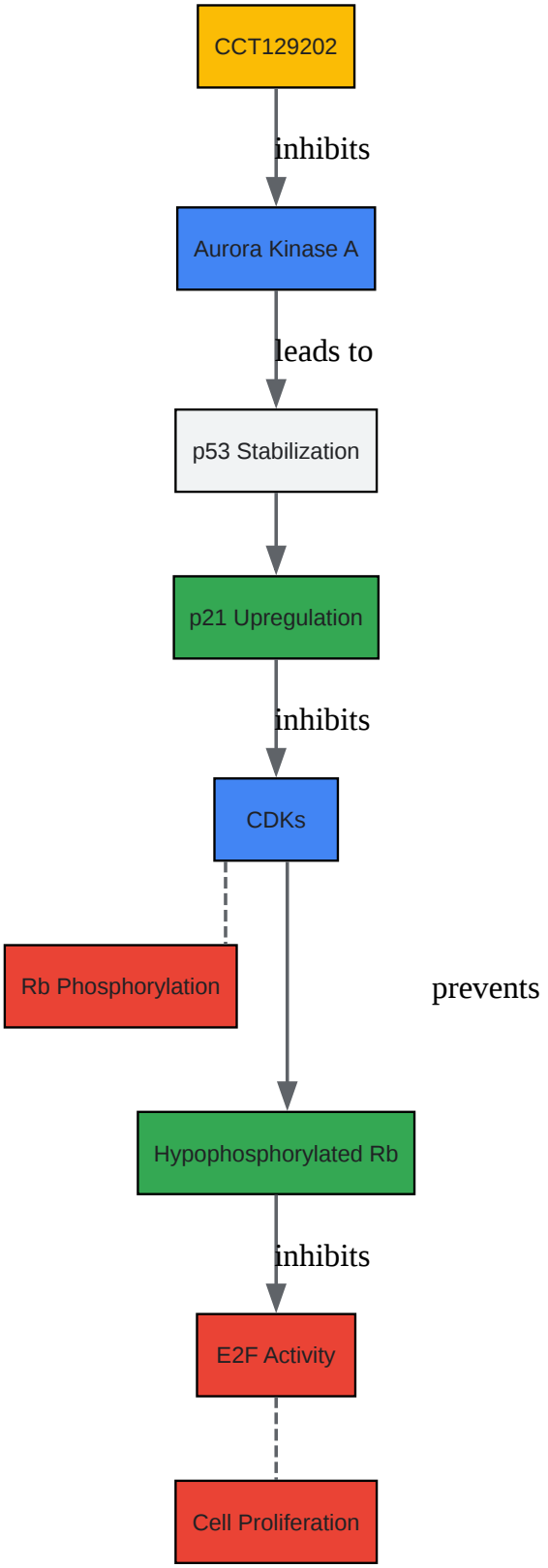
The failure to complete mitosis correctly due to Aurora kinase inhibition leads to cellular stress and the activation of pro-apoptotic signals. This pathway is characterized by:

- Accumulation of Polyploid Cells: As cells fail to divide, they re-replicate their DNA, leading to a population of cells with ≥4N DNA content.[3]
- Caspase Activation: In the human mast cell line HMC-1[560],[816], **CCT129202** has been shown to induce the activation of caspase-3 and caspase-8. While caspase-8 is typically associated with the extrinsic pathway, its activation can also occur downstream of the intrinsic pathway in some contexts. The activation of caspase-3, a key executioner caspase, is a hallmark of apoptosis.
- PARP Cleavage: A key substrate of activated caspase-3 is Poly (ADP-ribose) polymerase (PARP). Cleavage of PARP is a widely recognized marker of apoptosis and has been observed in cells treated with **CCT129202**.

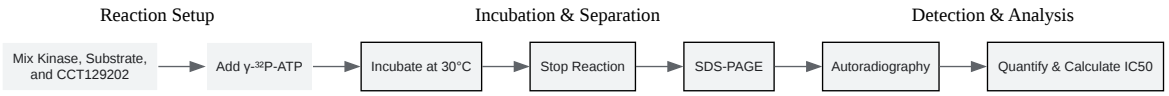
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